

# DCE\_42 expression in different tissue types

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## Compound of Interest

Compound Name: DCE\_42

Cat. No.: B1669886

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An in-depth analysis of the tissue-specific expression of a particular gene or protein is crucial for understanding its physiological functions and its potential role in disease. This information is invaluable for researchers, scientists, and professionals in drug development, as it can guide target validation, biomarker discovery, and the development of therapeutic strategies.

This technical guide focuses on the expression of the hypothetical protein **DCE\_42** across various human tissue types. It provides a comprehensive overview of its expression profile, detailed methodologies for key experimental techniques, and visual representations of associated signaling pathways and experimental workflows.

## DCE\_42 Expression Profile

The expression of **DCE\_42** has been quantified in a range of human tissues to determine its relative abundance. The following table summarizes the mean expression levels of **DCE\_42**, providing a comparative overview.

Tissue	Mean Expression (ng/mg of total protein)	Standard Deviation	Method
Liver	150.2	12.5	ELISA
Brain	85.7	9.8	Western Blot
Heart	62.1	7.3	Western Blot
Lung	45.9	5.1	IHC
Kidney	110.4	10.2	ELISA
Skeletal Muscle	25.3	4.6	IHC
Pancreas	98.6	8.9	ELISA

## Experimental Protocols

Detailed methodologies are essential for the replication and validation of experimental findings. Below are the protocols for the key techniques used to assess **DCE\_42** expression.

### Immunohistochemistry (IHC)

Immunohistochemistry is utilized to visualize the localization of **DCE\_42** within tissue sections.

- Tissue Preparation: Formalin-fixed, paraffin-embedded tissue blocks are sectioned at 5  $\mu\text{m}$ , deparaffinized in xylene, and rehydrated through a graded series of ethanol concentrations.
- Antigen Retrieval: Heat-induced epitope retrieval is performed by immersing slides in a 10 mM sodium citrate buffer (pH 6.0) and heating in a pressure cooker for 15 minutes.
- Blocking: Non-specific binding sites are blocked by incubating the sections with 5% normal goat serum in Phosphate Buffered Saline (PBS) for 1 hour at room temperature.
- Primary Antibody Incubation: Sections are incubated with a primary antibody specific to **DCE\_42** (1:200 dilution) overnight at 4°C in a humidified chamber.

- **Secondary Antibody Incubation:** After washing with PBS, a biotinylated secondary antibody is applied for 1 hour at room temperature.
- **Signal Detection:** The signal is detected using a streptavidin-horseradish peroxidase (HRP) conjugate and 3,3'-Diaminobenzidine (DAB) as the chromogen.
- **Counterstaining and Mounting:** Sections are counterstained with hematoxylin, dehydrated, and mounted with a permanent mounting medium.

## Western Blotting

Western blotting is employed to quantify the relative abundance of **DCE\_42** in tissue lysates.

- **Protein Extraction:** Tissues are homogenized in RIPA buffer supplemented with protease inhibitors. The lysate is then centrifuged, and the supernatant containing the total protein is collected.
- **Protein Quantification:** The total protein concentration is determined using a BCA protein assay.
- **SDS-PAGE:** Equal amounts of protein (30 µg) are separated on a 10% SDS-polyacrylamide gel.
- **Protein Transfer:** Proteins are transferred from the gel to a polyvinylidene difluoride (PVDF) membrane.
- **Blocking:** The membrane is blocked with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
- **Antibody Incubation:** The membrane is incubated with a primary antibody against **DCE\_42** (1:1000 dilution) overnight at 4°C, followed by incubation with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** The signal is visualized using an enhanced chemiluminescence (ECL) detection system.

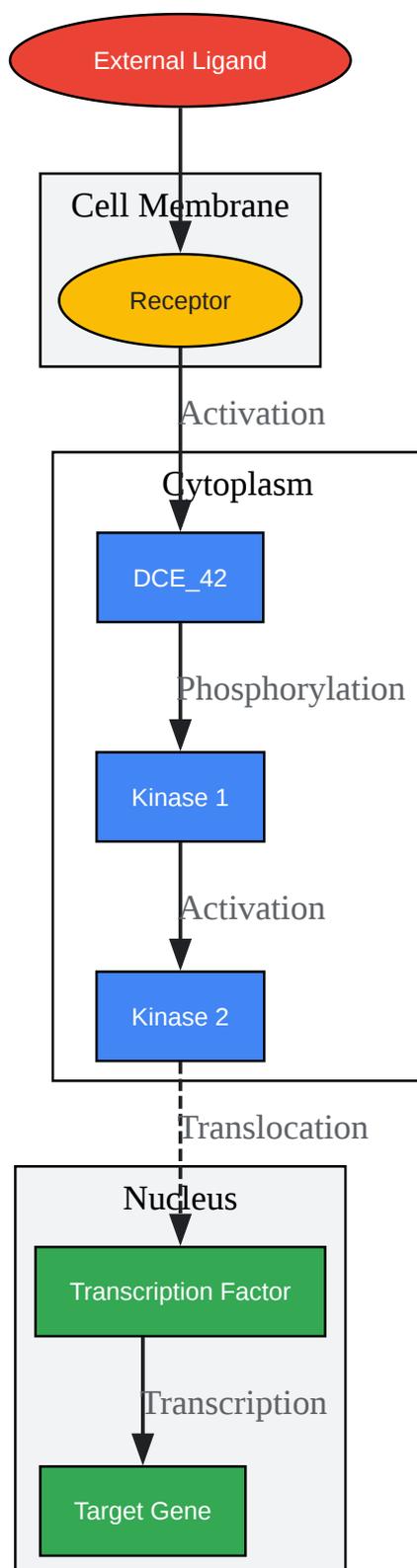
## Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is used for the quantitative measurement of **DCE\_42** in tissue homogenates.

- **Coating:** A 96-well plate is coated with a capture antibody specific for **DCE\_42** and incubated overnight at 4°C.
- **Blocking:** The plate is washed and blocked with a blocking buffer for 2 hours at room temperature.
- **Sample Incubation:** Tissue homogenates and standards are added to the wells and incubated for 2 hours.
- **Detection Antibody:** A biotinylated detection antibody is added and incubated for 1 hour.
- **Enzyme Conjugate:** Streptavidin-HRP is added and incubated for 30 minutes.
- **Substrate Addition:** A TMB substrate solution is added, and the color is allowed to develop.
- **Measurement:** The reaction is stopped with a stop solution, and the absorbance is read at 450 nm.

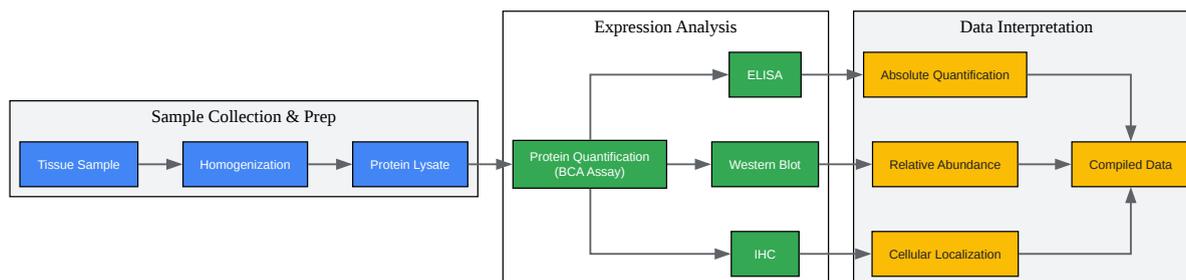
## Visualizations

Diagrams illustrating signaling pathways and experimental workflows provide a clear and concise representation of complex processes.



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Caption: Hypothetical signaling cascade initiated by **DCE\_42** activation.



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Caption: Workflow for analyzing **DCE\_42** expression in tissue samples.

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